

octylbenzene CAS number and molecular formula

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Compound of Interest

Compound Name: Octylbenzene

Cat. No.: B124392

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An In-depth Technical Guide to Octylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **octylbenzene**, a key intermediate in pharmaceutical synthesis. The document presents critical data in a structured format and outlines a significant synthetic pathway involving this compound.

Core Properties of Octylbenzene

Octylbenzene, also known as 1-phenyloctane, is an aromatic hydrocarbon with the chemical formula $C_{14}H_{22}$.^{[1][2][3]} It is a colorless to light yellow liquid that serves as a crucial building block in the synthesis of various organic molecules.^{[1][2]}

The following table summarizes the key physicochemical properties of **octylbenzene**.

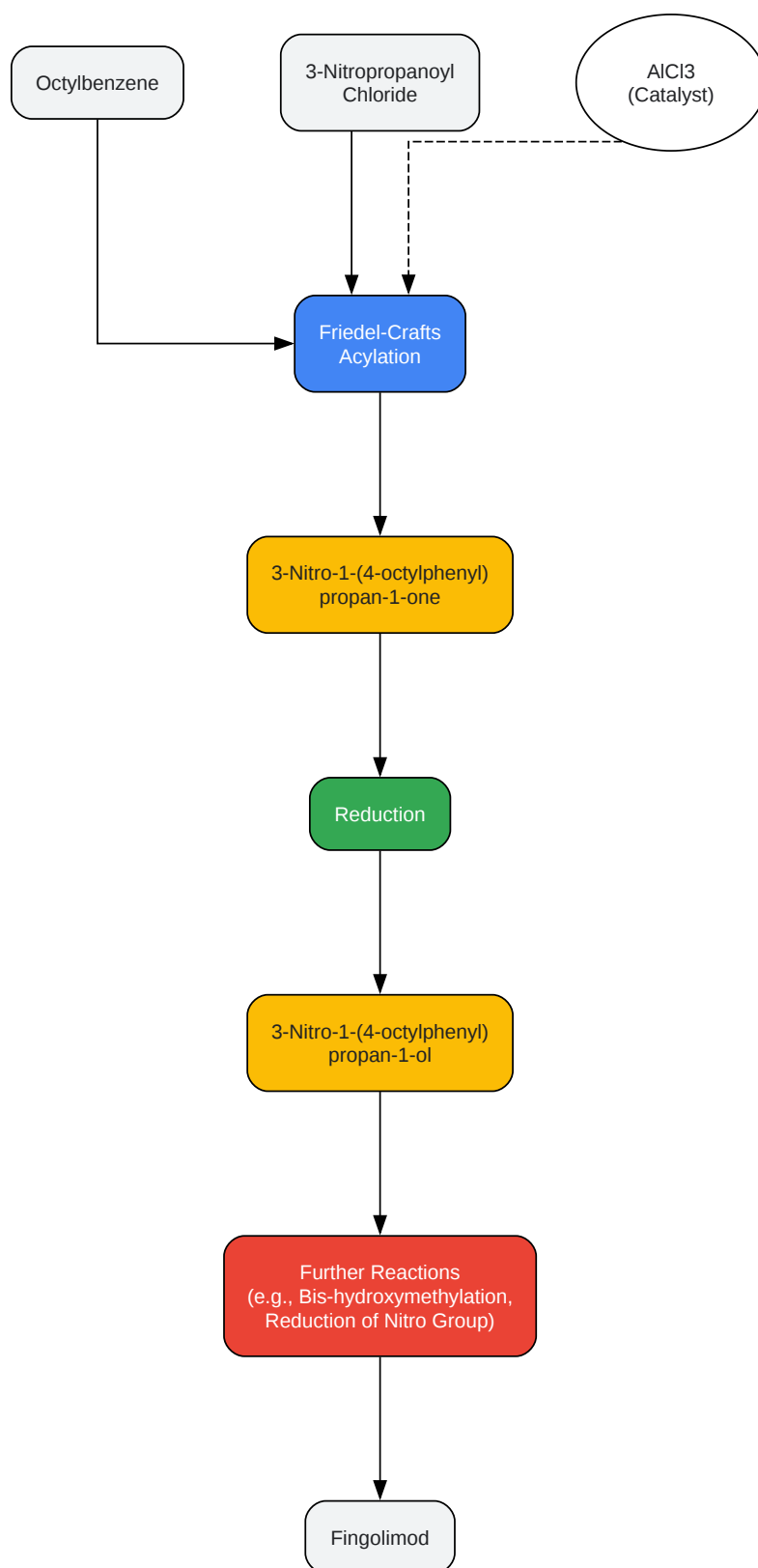
Property	Value	Source
CAS Number	2189-60-8	[1][2][3][4][5]
Molecular Formula	C14H22	[1][2][3][4][5]
Molecular Weight	190.32 g/mol	[2][3][5]
Density	0.858 g/mL at 25 °C	[6]
Boiling Point	261-263 °C	[1][4][6]
Melting Point	-36 °C	[1][4][6]
Flash Point	107 °C	[7]

Synthetic Applications: Synthesis of Fingolimod

Octylbenzene is a key starting material in the synthesis of Fingolimod, a medication used to treat multiple sclerosis.[1] A common synthetic route involves the Friedel-Crafts acylation of **octylbenzene**.

A typical experimental procedure for the Friedel-Crafts acylation of **octylbenzene** involves reacting it with an acyl chloride, such as 3-bromopropanoyl chloride or 3-nitropropanoyl chloride, in the presence of a Lewis acid catalyst like aluminum chloride (AlCl₃). [1][5] The reaction is generally carried out in a suitable solvent, such as methylene chloride, at a controlled temperature.

The following diagram illustrates a simplified workflow for the synthesis of Fingolimod starting from **octylbenzene**. This pathway involves a Friedel-Crafts acylation, followed by reduction and subsequent reaction steps to build the final molecule.



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Caption: Simplified workflow for the synthesis of Fingolimod from **octylbenzene**.

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